

Personal protective equipment for handling 5-Phenylpenta-2,4-dienal

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Compound of Interest

Compound Name: 5-Phenylpenta-2,4-dienal

Cat. No.: B075885

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Essential Safety and Handling Guide for 5-Phenylpenta-2,4-dienal

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate, essential safety protocols and logistical information for the handling and disposal of **5-Phenylpenta-2,4-dienal** (CAS No. 13466-40-5). Adherence to these procedures is critical for ensuring laboratory safety and minimizing risk.

Chemical and Physical Properties

A summary of the key physical and chemical properties of **5-Phenylpenta-2,4-dienal** is provided in the table below. This information is crucial for safe handling and storage.

Property	Value
Molecular Formula	C ₁₁ H ₁₀ O
Molecular Weight	158.20 g/mol
Appearance	Clear Liquid
Boiling Point	301.1 °C
Density	1.024 g/cm ³
Flash Point	109.2 °C

Hazard Identification and Personal Protective Equipment (PPE)

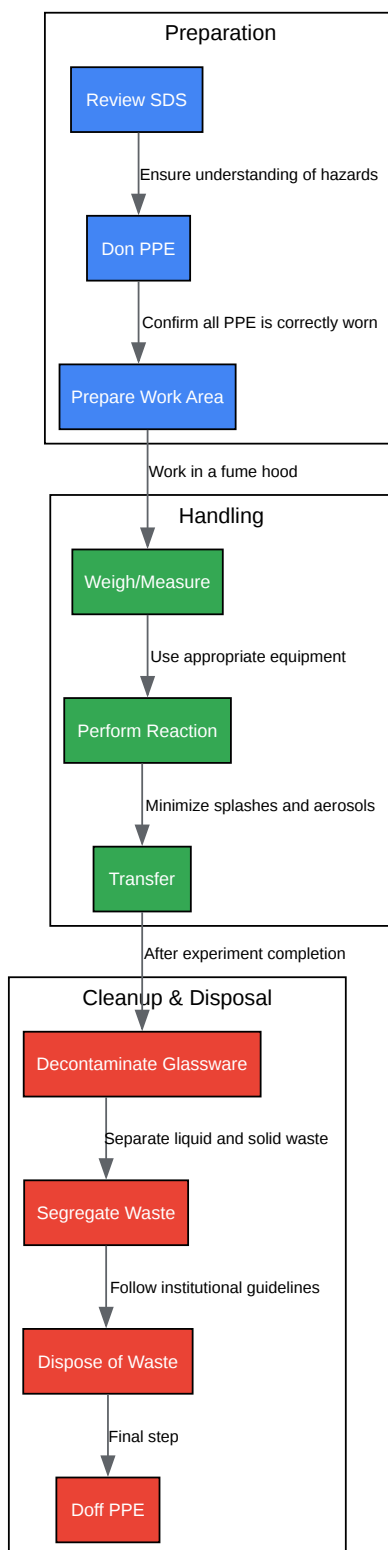
While a complete GHS classification for **5-Phenylpenta-2,4-dienal** is not consistently available, it is known to cause skin and serious eye irritation. The following PPE is mandatory when handling this compound.

Hazard	GHS Hazard Statement	Recommended Personal Protective Equipment (PPE)
Skin Irritation	H315: Causes skin irritation	Gloves: Chemical-resistant gloves (e.g., Nitrile, Neoprene, or Butyl rubber). Inspect gloves for degradation and breakthrough before and during use. Lab Coat: A standard laboratory coat should be worn and buttoned. For larger quantities or splash potential, a chemical-resistant apron over the lab coat is recommended.
Eye Irritation	H319: Causes serious eye irritation	Eye Protection: Chemical safety goggles are required. A face shield should be worn in addition to goggles when there is a significant risk of splashing.
Inhalation	P261: Avoid breathing dust/fume/gas/mist/vapors/spray	Respiratory Protection: Use in a well-ventilated area, preferably within a chemical fume hood. If a fume hood is not available or if aerosolization is likely, a NIOSH-approved respirator with an organic vapor cartridge is necessary.

Operational Plan: Step-by-Step Handling Procedures

Adherence to a strict operational workflow is paramount to ensure safety. The following diagram and steps outline the recommended procedure for handling **5-Phenylpenta-2,4-dienal**.

Workflow for Handling 5-Phenylpenta-2,4-dienal

[Click to download full resolution via product page](#)Workflow for Handling **5-Phenylpenta-2,4-dienal**

Experimental Protocol: A General Guideline

- Preparation:
 - Thoroughly review the Safety Data Sheet (SDS) for **5-Phenylpenta-2,4-dienal** and any other chemicals to be used.
 - Don all required personal protective equipment as outlined in the table above.
 - Prepare the work area within a certified chemical fume hood. Ensure all necessary equipment is clean, dry, and readily accessible.
- Handling:
 - When weighing or measuring **5-Phenylpenta-2,4-dienal**, do so in the fume hood to minimize inhalation exposure.
 - During the reaction, maintain controlled conditions and be aware of any potential exothermic events.
 - When transferring the chemical, use appropriate techniques to avoid splashing and the generation of aerosols.
- Cleanup and Decontamination:
 - Decontaminate all glassware and equipment that has come into contact with **5-Phenylpenta-2,4-dienal** using an appropriate solvent.
 - Segregate waste into clearly labeled containers for solid and liquid chemical waste.

Disposal Plan

Proper disposal of **5-Phenylpenta-2,4-dienal** and its contaminated materials is crucial to prevent environmental contamination and ensure compliance with regulations.

- Waste Collection:

- Collect all waste containing **5-Phenylpenta-2,4-dienal** in a designated, sealed, and clearly labeled hazardous waste container.
- Do not mix with incompatible waste streams. Aldehydes can undergo polymerization or other hazardous reactions if mixed with certain chemicals.
- Disposal Method:
 - All chemical waste must be disposed of through your institution's Environmental Health and Safety (EHS) office.
 - Follow all local, state, and federal regulations for the disposal of hazardous chemical waste.
 - For unsaturated aldehydes, incineration by a licensed hazardous waste disposal company is a common and appropriate disposal method.

Emergency Procedures

In the event of an exposure or spill, immediate and appropriate action is critical.

Incident	First Aid and Spill Response
Skin Contact	Immediately flush the affected area with copious amounts of water for at least 15 minutes. Remove contaminated clothing while under a safety shower. Seek immediate medical attention.
Eye Contact	Immediately flush eyes with a gentle stream of water for at least 15 minutes, holding the eyelids open. Seek immediate medical attention.
Inhalation	Move the individual to fresh air. If breathing is difficult or has stopped, provide artificial respiration and seek immediate medical attention.
Ingestion	Do NOT induce vomiting. Rinse the mouth with water and seek immediate medical attention.
Spill	For small spills, absorb the material with an inert absorbent (e.g., vermiculite, sand) and place it in a sealed container for hazardous waste disposal. For large spills, evacuate the area and contact your institution's emergency response team.

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